

# Uranium-237 half-life and decay characteristics

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## Compound of Interest

Compound Name: Uranium-237

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An In-depth Technical Guide to the Half-life and Decay Characteristics of **Uranium-237**

This technical guide provides a comprehensive overview of the nuclear properties of **Uranium-237** (U-237), focusing on its half-life and decay characteristics. The information is intended for researchers, scientists, and professionals in drug development who may utilize this isotope in their work.

## Core Properties of Uranium-237

**Uranium-237** is a radioactive isotope of uranium with a mass number of 237. Its nucleus contains 92 protons and 145 neutrons.<sup>[1]</sup> It does not occur naturally in significant quantities and is produced artificially.<sup>[2]</sup>

## Production of Uranium-237

**Uranium-237** is primarily produced through nuclear reactions involving Uranium-238 or Plutonium-241. Common production methods include:

- Neutron Irradiation of Uranium-238: Fast neutron bombardment of U-238 can induce an (n, 2n) reaction, ejecting two neutrons and forming U-237.<sup>[1][3]</sup>
- Photonuclear Reaction with Uranium-238: Irradiation of U-238 with high-energy gamma quanta can lead to a (γ, n) reaction, resulting in the formation of U-237.<sup>[4]</sup>
- Alpha Decay of Plutonium-241: **Uranium-237** is a daughter product of the alpha decay of Plutonium-241 (Pu-241).<sup>[5][6]</sup>

## Decay Characteristics

**Uranium-237** undergoes 100% beta-minus ( $\beta^-$ ) decay, transforming into Neptunium-237 (Np-237).[1][5] This process involves the conversion of a neutron into a proton within the nucleus, with the emission of a beta particle (an electron) and an antineutrino.[7]

The decay scheme can be represented as:



## Half-life and Decay Constant

The half-life of **Uranium-237** is a critical parameter for any application. The accepted value is approximately 6.75 days.[5][6][8] More precise measurements report the half-life as  $6.752 \pm 0.002$  days.[1]

## Decay Energy

The total energy released during the decay of a single **Uranium-237** atom (Q-value) is approximately 518.6 keV.[9] This energy is shared between the emitted beta particle and the antineutrino. The maximum kinetic energy of the beta particle can approach this Q-value, though the average energy is significantly lower.[5][10] The beta decay energy is more specifically stated as  $518.565 \pm 0.555$  keV.[6]

## Data Presentation

The quantitative data for the decay of **Uranium-237** are summarized in the tables below for clarity and ease of comparison.

Property	Value	Reference
Half-life	$6.752 \pm 0.002$ days	[1]
Decay Mode	100% Beta-minus ( $\beta^-$ )	[1][5]
Parent Nuclide	Uranium-237 ( $^{237}\text{U}$ )	
Daughter Nuclide	Neptunium-237 ( $^{237}\text{Np}$ )	[5][11]
Q-value (Total Decay Energy)	$518.6 \pm 0.6$ keV	[9]
Beta Decay Energy (Endpoint)	$518.565 \pm 0.555$ keV	[6]

Table 1: Key Decay Properties of **Uranium-237**

The beta decay of **Uranium-237** can populate various excited states of the daughter nucleus, Neptunium-237. These excited states de-excite through the emission of gamma rays and conversion electrons.

Energy (keV)	Transition Probability (%)	Nature
147.7	1.3	Allowed
186.2	2.9	Super-allowed
237.2	48.2	1st Forbidden
251.1	40.9	1st Forbidden
459.1	7.0	1st Forbidden Unique

Table 2: Beta Transitions in the Decay of **Uranium-237**[9]

Following the beta decay, a cascade of gamma rays is emitted as Neptunium-237 transitions to its ground state.

Energy (keV)	Emission Probability per 100 decays	Multipolarity
13.81	48.8	M1+0.1%E2
26.34	22	E1
33.20	23	M1+1.66%E2
43.42	4.3	M1+16.8%E2
59.54	73.7	E1
64.83	1.80	E1
164.61	5.02	E2
208.00	84.8	E1

Table 3: Principal Gamma Transitions in the Decay of **Uranium-237**[\[9\]](#)

## Experimental Protocols

The determination of the half-life and decay characteristics of **Uranium-237** involves several key experimental techniques.

## Production and Separation of Uranium-237

A common method for producing U-237 for experimental purposes is the irradiation of a Uranium-238 target with fast neutrons.

- **Irradiation:** A sample of highly purified Uranium-238 (often in the form of  $\text{U}_3\text{O}_8$ ) is irradiated with a high flux of fast neutrons in a nuclear reactor or from a cyclotron.[\[3\]](#)
- **Chemical Separation:** After irradiation, the target material contains a mixture of uranium isotopes and fission products. Radiochemical separation techniques are employed to isolate the **Uranium-237**. This often involves dissolving the target in nitric acid and using solvent extraction or ion-exchange chromatography to separate uranium from other elements.[\[3\]](#)

## Half-life Measurement

The half-life of U-237 can be determined by measuring the decrease in its activity over time.

- **Sample Preparation:** A purified sample of U-237 is prepared for radiation counting.
- **Activity Measurement:** The activity of the sample is measured at regular intervals using a suitable radiation detector, such as a Geiger-Müller counter, a proportional counter, or a gamma-ray spectrometer.<sup>[3]</sup>
- **Data Analysis:** The natural logarithm of the count rate (activity) is plotted against time. The data points should fall on a straight line, and the slope of this line is equal to the negative of the decay constant ( $\lambda$ ). The half-life ( $T_{1/2}$ ) is then calculated using the formula:  $T_{1/2} = \ln(2) / \lambda$ .

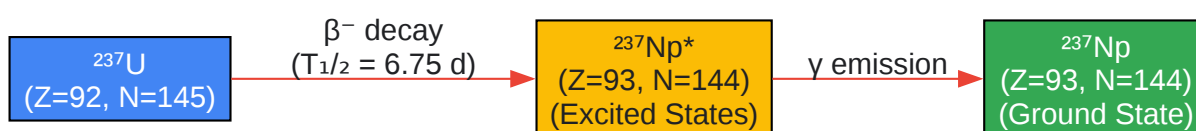
## Gamma-ray Spectroscopy

To characterize the gamma emissions from the decay of U-237, high-resolution gamma-ray spectroscopy is employed.

- **Detection:** A high-purity germanium (HPGe) detector is used to measure the energy spectrum of the gamma rays emitted from a U-237 source.
- **Energy and Intensity Calibration:** The spectrometer is calibrated using standard radioactive sources with well-known gamma-ray energies and intensities.
- **Spectral Analysis:** The resulting gamma-ray spectrum is analyzed to identify the energies and relative intensities of the various gamma transitions. This information is crucial for constructing the decay scheme.<sup>[12]</sup>

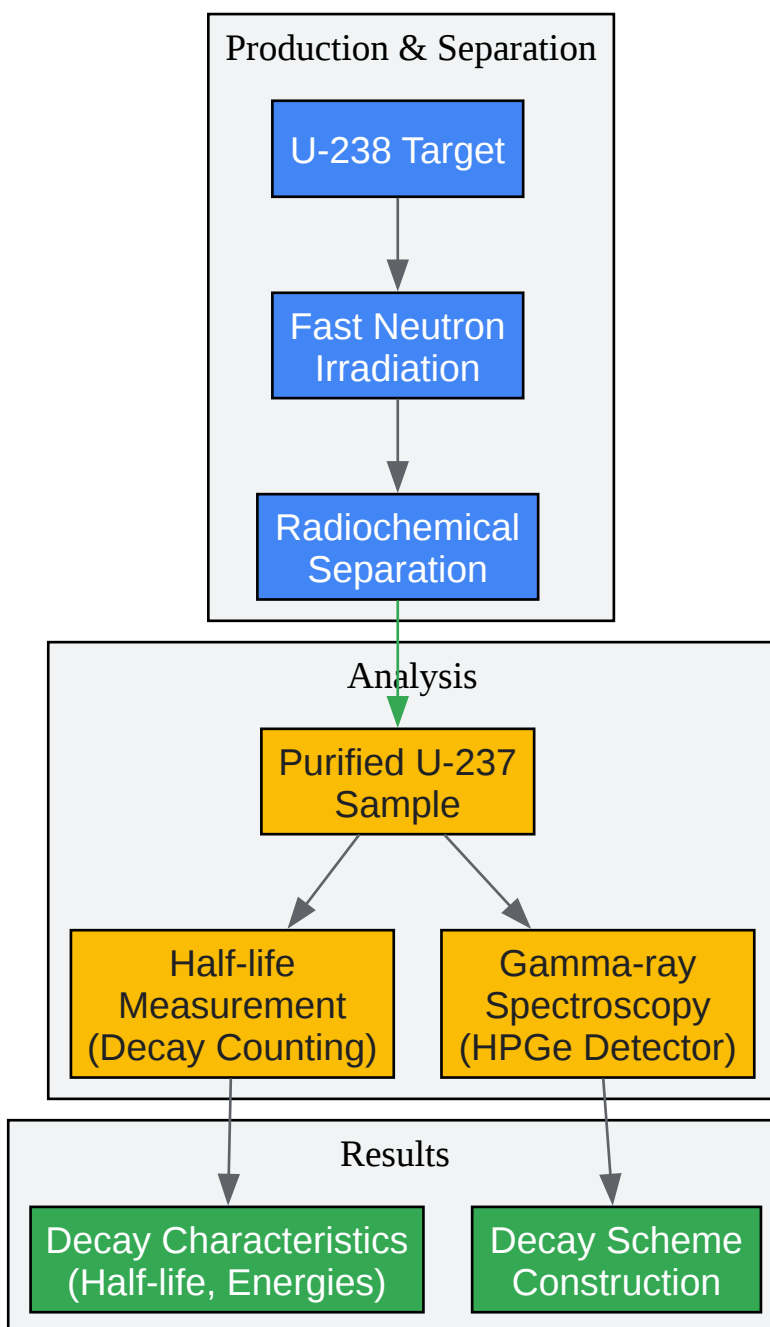
## Visualizations

The following diagrams illustrate the decay pathway of **Uranium-237** and a typical experimental workflow for its characterization.



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Caption: Decay pathway of **Uranium-237** to Neptunium-237.

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Caption: Experimental workflow for U-237 characterization.

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